

Triethylammonium Chloride (CAS 554-68-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethyl ammonium chloride

Cat. No.: B8514001

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Triethylammonium chloride (TEA-Cl), with the CAS number 554-68-7, is a versatile quaternary ammonium salt widely utilized in various scientific and industrial applications. This technical guide provides an in-depth overview of its core properties, synthesis, purification, and key applications, with a focus on its relevance in research and drug development.

Core Properties and Data

Triethylammonium chloride is a white to off-white crystalline solid.^[1] It is known for its hygroscopic nature, readily dissolving in polar solvents such as water, ethanol, and chloroform.^{[1][2]}

Physicochemical Data

The fundamental physicochemical properties of triethylammonium chloride are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	554-68-7	[2]
Molecular Formula	C ₆ H ₁₆ ClN	[3]
Molecular Weight	137.65 g/mol	[3]
Appearance	White to off-white crystalline powder	[4]
Melting Point	254-261 °C (decomposes)	[2][4][5]
Density	1.0689 g/cm ³ at 21 °C	[2]
Solubility in Water	1440 g/L at 20 °C	[6]
pKa of protonated triethylamine	10.75	[5]
pH (10 g/L in H ₂ O at 20 °C)	5	[6]

Safety Information

Triethylammonium chloride is classified as an irritant. It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area.[7]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and common applications of triethylammonium chloride are provided below.

Synthesis of Triethylammonium Chloride

Triethylammonium chloride is typically synthesized through a straightforward acid-base neutralization reaction between triethylamine (TEA) and hydrochloric acid (HCl).[5]

Materials:

- Triethylamine (Et_3N)
- Concentrated Hydrochloric Acid (HCl , 37%)
- Anhydrous diethyl ether or isopropanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator

Protocol:

- In a well-ventilated fume hood, dissolve a known molar amount of triethylamine in a suitable solvent such as anhydrous diethyl ether or isopropanol in a round-bottom flask. The volume of the solvent should be sufficient to ensure good stirring.
- Cool the flask in an ice bath to control the exothermic reaction.
- Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise from a dropping funnel while stirring vigorously.[8]
- After the addition is complete, continue stirring the mixture for an additional 30 minutes at room temperature.
- The product, triethylammonium chloride, will precipitate out of the solution. If it does not, the solvent can be removed under reduced pressure using a rotary evaporator to yield the crude product.[8]

Purification by Recrystallization

To obtain high-purity triethylammonium chloride, recrystallization is a common and effective method.[9]

Materials:

- Crude triethylammonium chloride
- Ethanol
- Diethyl ether (ice-cold)
- Erlenmeyer flasks
- Hot plate
- Büchner funnel and flask
- Vacuum source

Protocol:

- Dissolve the crude triethylammonium chloride in a minimum amount of hot ethanol in an Erlenmeyer flask.[\[9\]](#)
- If any insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature. Crystal formation should be observed.
- To maximize crystal yield, place the flask in an ice bath for 30 minutes.[\[10\]](#)
- Collect the crystals by vacuum filtration using a Büchner funnel.[\[11\]](#)
- Wash the collected crystals with a small amount of ice-cold diethyl ether to remove any remaining soluble impurities.[\[9\]](#)
- Dry the purified crystals under vacuum to remove any residual solvent.

Preparation of a Triethylammonium Acetate (TEAA) Buffer for HPLC

Triethylammonium acetate (TEAA) buffers are widely used as mobile phase modifiers in reversed-phase high-performance liquid chromatography (RP-HPLC), particularly for the analysis of oligonucleotides.[\[12\]](#)[\[13\]](#)

Materials:

- Triethylamine (TEA)
- Glacial acetic acid
- HPLC-grade water
- 0.22 μm filter
- pH meter

Protocol:

- To prepare a 1.0 M TEAA stock solution, cautiously add a measured amount of triethylamine to a volume of HPLC-grade water.
- While stirring, slowly add an equimolar amount of glacial acetic acid. The reaction is exothermic and should be performed in an ice bath.
- Adjust the pH of the solution to the desired value (typically around 7.0) with small additions of TEA or acetic acid.[\[12\]](#)
- Bring the solution to the final volume with HPLC-grade water.
- Filter the buffer through a 0.22 μm membrane filter before use to remove any particulate matter.[\[14\]](#)
- For the mobile phase, this stock solution is typically diluted to the final working concentration (e.g., 50-100 mM).[\[12\]](#)

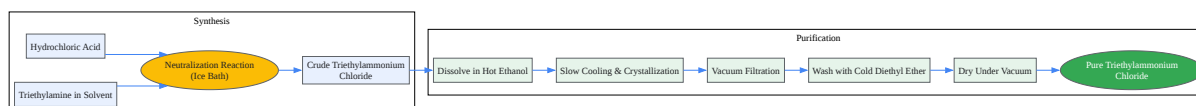
Applications in Drug Development

Triethylammonium chloride and its parent compound, triethylamine, play significant roles in various stages of drug development.

- **Synthesis:** Triethylamine is a widely used base in organic synthesis to neutralize acidic byproducts, such as HCl generated during the formation of esters and amides from acyl chlorides. This reaction produces triethylammonium chloride as a byproduct.[5]
- **Chromatography:** In RP-HPLC, triethylamine is added to the mobile phase to act as a silanol suppressor, reducing peak tailing of basic compounds by masking active silanol groups on the silica-based stationary phase.[13] Triethylammonium salts, such as triethylammonium acetate, are also used as ion-pairing reagents to enhance the retention and separation of charged analytes like oligonucleotides.[12]
- **Formulation:** While less common, quaternary ammonium salts can be used as counterions in pharmaceutical formulations.

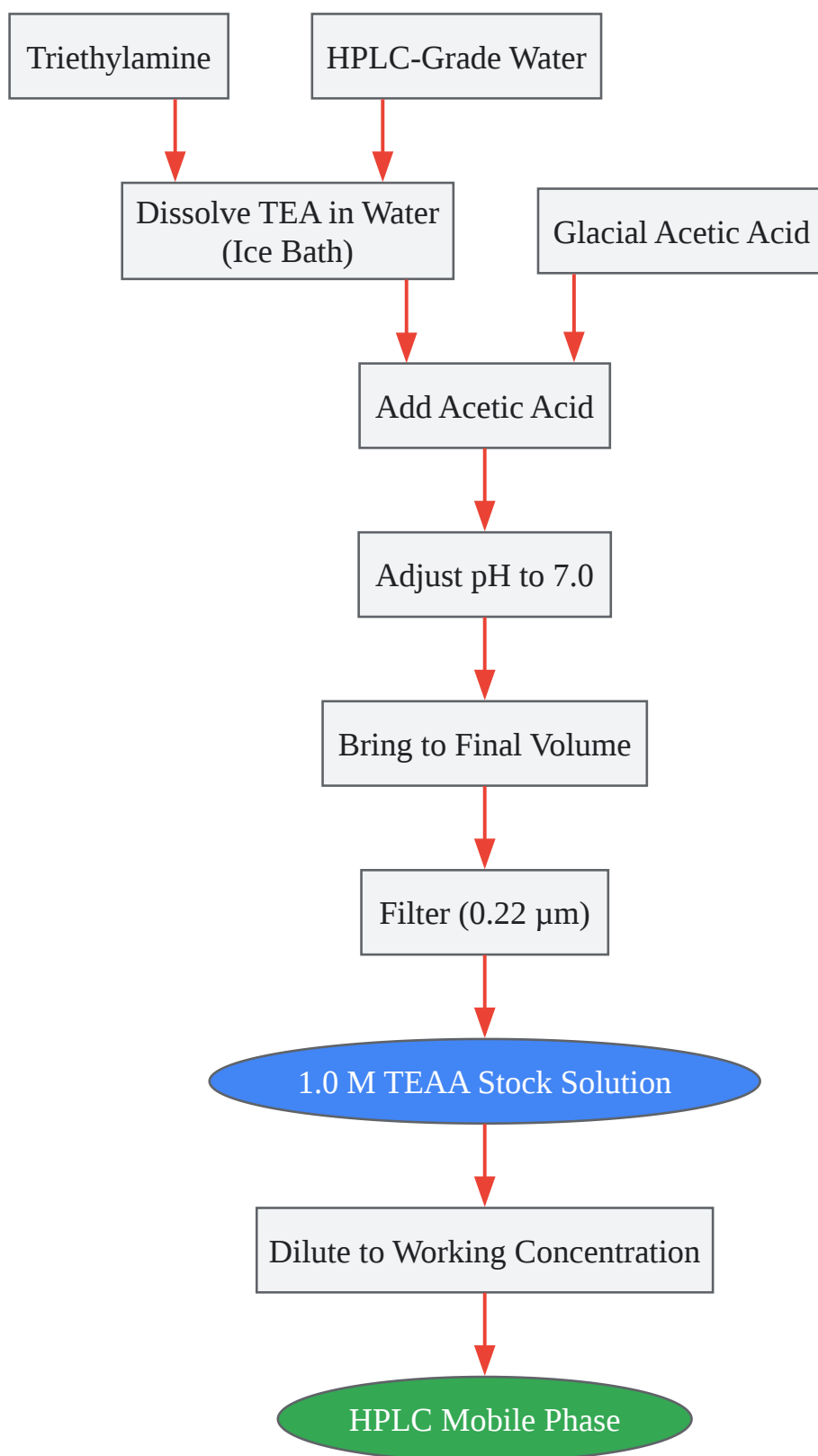
Visualizations

The following diagrams illustrate key experimental workflows involving triethylammonium chloride.



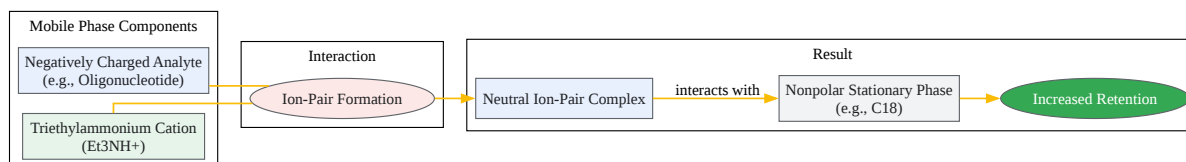
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of triethylammonium chloride.



[Click to download full resolution via product page](#)

Caption: Preparation of a triethylammonium acetate (TEAA) buffer for HPLC.



[Click to download full resolution via product page](#)

Caption: Role of triethylammonium as an ion-pairing agent in RP-HPLC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. triethylammonium chloride [chemister.ru]
- 3. Triethyl ammonium chloride | C₆H₁₆ClN | CID 11400807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Triethylamine hydrochloride | 554-68-7 [chemicalbook.com]
- 5. Triethylamine - Wikipedia [en.wikipedia.org]
- 6. Triethylammonium chloride for synthesis 554-68-7 [sigmaaldrich.com]
- 7. 554-68-7 CAS | TRIETHYLAMINE HYDROCHLORIDE | Quaternary Ammonium Compounds | Article No. 6364C [lobachemie.com]
- 8. Sciencemadness Discussion Board - Triethylamine complexes - Powered by XMB 1.9.11 [sciencemadness.org]
- 9. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 10. benchchem.com [benchchem.com]

- 11. mt.com [mt.com]
- 12. benchchem.com [benchchem.com]
- 13. welch-us.com [welch-us.com]
- 14. bostonbioproducts.com [bostonbioproducts.com]
- To cite this document: BenchChem. [Triethylammonium Chloride (CAS 554-68-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8514001#triethylammonium-chloride-cas-number-554-68-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com